

# A Comprehensive Technical Guide to the Safe Handling of 4-(Methylsulfonyl)aniline

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## Compound of Interest

Compound Name: 4-(Methylsulfonyl)aniline

Cat. No.: B1202210

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides an in-depth overview of the safety data and handling precautions for **4-(Methylsulfonyl)aniline** (CAS No. 5470-49-5), a compound often utilized in medicinal chemistry as a pharmacophore in non-steroidal anti-inflammatory drugs (NSAIDs) and kinase inhibitors.[1]

## Hazard Identification and Classification

**4-(Methylsulfonyl)aniline** is classified as a hazardous substance.[2] The primary hazards associated with this chemical are acute toxicity, skin and eye irritation, and potential respiratory irritation.[2][3]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source: Fisher Scientific, TCI Chemicals[2][3]

Signal Word: Warning[2][3]

Hazard Pictograms:

GHS07: Exclamation mark[4]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **4-(Methylsulfonyl)aniline** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C7H9NO2S
Molecular Weight	171.22 g/mol [1][5]
Appearance	White to almost white powder or crystalline powder[4]
Melting Point	135.0 to 139.0 °C
Boiling Point	384.3 ± 34.0 °C (Predicted)[4]
Solubility	Soluble in water. Slightly soluble in chloroform and ethyl acetate (sonicated).[4]
pKa	1.48 (+1) at 25°C[4]

Source: TCI Chemicals, ChemicalBook[4]

## Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is essential to minimize exposure and ensure a safe working environment.

### Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **4-(Methylsulfonyl)aniline**. The following PPE is recommended:

- **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[6] Contaminated work clothing should not be allowed out of the workplace.
- **Respiratory Protection:** Use a NIOSH/MSHA approved respirator or equivalent if exposure limits are exceeded or if irritation or other symptoms are experienced.[2]

### Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood, especially when handling the solid form to avoid dust formation.[3]
- Ensure that eyewash stations and safety showers are close to the workstation location.[2]

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[3] Do not breathe dust or vapors. Wash hands thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. It is recommended to keep the substance in a dark place and refrigerated.

## First-Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6]

## Accidental Release Measures

In the event of a spill, follow these procedures:

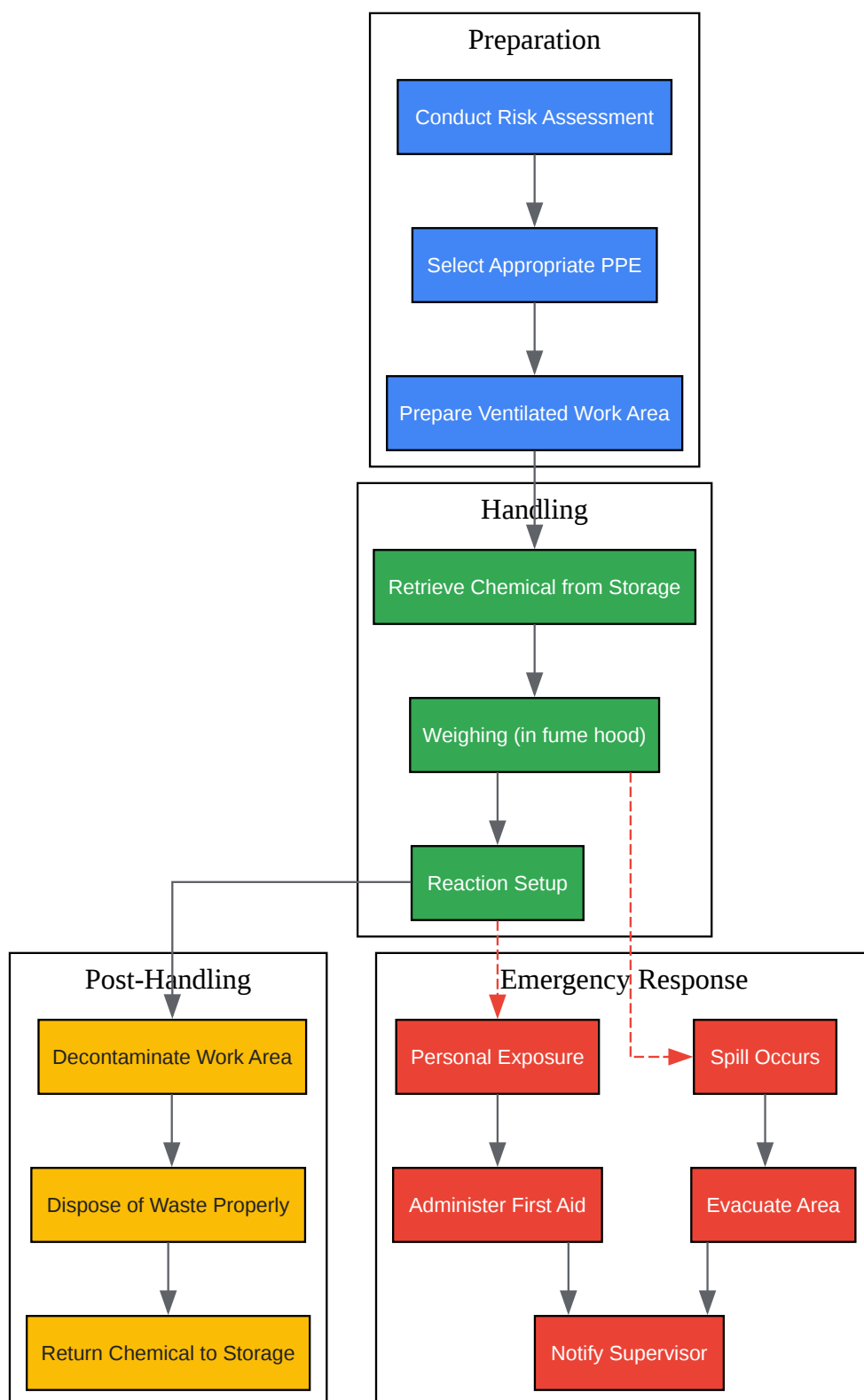
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment as described in Section 3.1. Avoid breathing dust.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid generating dust.[2]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and sulfur oxides.[2]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

## Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-(Methylsulfonyl)aniline** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **4-(Methylsulfonyl)aniline**.

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Contaminated packaging should be treated as the product itself.

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by the supplier before handling any chemical.

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